

Technical Guide: Safety and Handling of 2-(2-Bromo-5-methoxyphenyl)ethanol

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Compound of Interest

Compound Name:	2-(2-Bromo-5-methoxyphenyl)ethanol
Cat. No.:	B1279433

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-(2-Bromo-5-methoxyphenyl)ethanol** (CAS No. 75534-35-9). The information is intended for use by trained professionals in a laboratory or research setting.

Chemical Identification and Properties

2-(2-Bromo-5-methoxyphenyl)ethanol is a substituted phenylethanol derivative. Its chemical structure and key properties are summarized below.

Property	Value
Chemical Name	2-(2-Bromo-5-methoxyphenyl)ethanol
CAS Number	75534-35-9
Molecular Formula	C ₉ H ₁₁ BrO ₂
Molecular Weight	231.09 g/mol
Appearance	Liquid
Boiling Point	314.8 ± 27.0 °C (Predicted) [1]
Density	1.444 ± 0.06 g/cm ³ (Predicted) [1]
Storage Temperature	Room Temperature, sealed in a dry place [1] [2] [3]

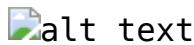
Safety and Hazard Information

It is imperative to handle **2-(2-Bromo-5-methoxyphenyl)ethanol** with appropriate caution. The following table summarizes its known hazards.

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [2] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [2] [4]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation [2] [4]
Specific Target Organ Toxicity	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation [2] [4]

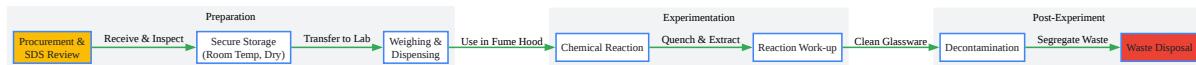
Signal Word: Warning[\[2\]](#)

Pictograms:



Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling this chemical is crucial to minimize exposure and ensure laboratory safety. The following workflow outlines the key stages of handling, from procurement to disposal.



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Caption: Safe handling workflow for **2-(2-Bromo-5-methoxyphenyl)ethanol**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is required for procedures that may generate vapors, mists, or aerosols.[\[4\]](#)
- Safety Stations: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(2-Bromo-5-methoxyphenyl)ethanol**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield. [4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or risk of splashing, consider an impervious apron or suit. [4]
Respiratory Protection	If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. [6]

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. [5] [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [4] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [5]

Accidental Release and Disposal

Accidental Release Measures

- Small Spills: Absorb with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)
- Personal Precautions: Wear appropriate PPE as described in Section 3.2.[\[4\]](#)

Disposal Considerations

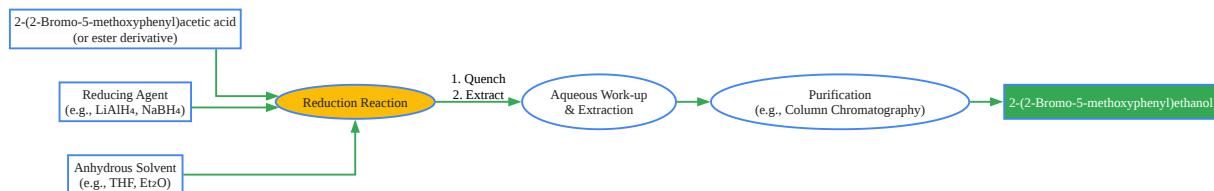
- Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations.
- Waste must be handled as hazardous waste.[\[7\]](#)

Experimental Protocols and Potential Applications

While specific, detailed experimental protocols for the synthesis and biological evaluation of **2-(2-Bromo-5-methoxyphenyl)ethanol** are not extensively published, it is structurally related to compounds used as intermediates in medicinal chemistry. The bromo- and methoxy-substituted phenyl ring is a common feature in molecules with a range of biological activities.

General Synthetic Workflow

This compound is likely synthesized from a corresponding substituted phenylacetic acid or a related derivative. A general, hypothetical workflow for its preparation via reduction is presented below.



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Caption: Hypothetical synthetic workflow for the preparation of the title compound.

Potential in Drug Development

As a substituted phenylethanol, this compound can serve as a building block in the synthesis of more complex molecules. The presence of the bromine atom provides a reactive site for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of additional molecular complexity. The methoxy-phenyl group is a common pharmacophore in various drug classes. There is evidence of related bromo- and methoxy-substituted compounds possessing antimicrobial and anticancer potential.^[8]

Toxicological and Ecological Information

Detailed toxicological and ecological data for **2-(2-Bromo-5-methoxyphenyl)ethanol** are not readily available. As with any chemical, release into the environment should be avoided. Based on its hazard classification, it is expected to be harmful to aquatic life.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical and adhere to all institutional and regulatory safety guidelines.

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